

# "Methyl 1-methylpiperidine-4-carboxylate" chemical structure and analysis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Methyl 1-methylpiperidine-4-carboxylate*

Cat. No.: *B155995*

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## An In-depth Technical Guide to Methyl 1-methylpiperidine-4-carboxylate

This technical guide provides a comprehensive overview of **Methyl 1-methylpiperidine-4-carboxylate**, a key chemical intermediate in synthetic organic chemistry. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its chemical structure, properties, synthesis, and analytical characterization.

## Chemical Structure and Properties

**Methyl 1-methylpiperidine-4-carboxylate** is a derivative of piperidine, featuring a methyl group on the nitrogen atom and a methyl carboxylate group at the 4-position.

Chemical Structure:

Caption: Chemical structure of **Methyl 1-methylpiperidine-4-carboxylate**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	methyl 1-methylpiperidine-4-carboxylate	N/A
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	157.21 g/mol	[1]
Appearance	Clear liquid	[2]

## Synthesis

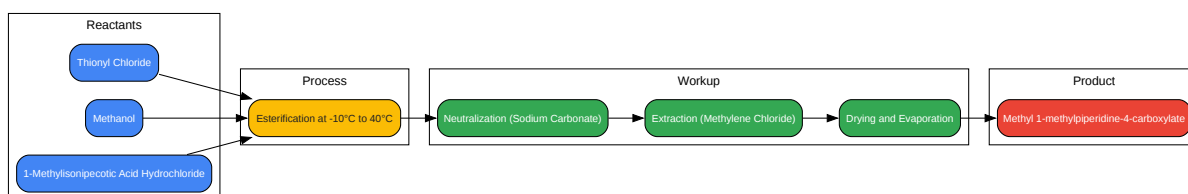
A common and effective method for the synthesis of **Methyl 1-methylpiperidine-4-carboxylate** involves the esterification of 1-methylisonipecotic acid hydrochloride.

Experimental Protocol: Esterification of 1-Methylisonipecotic Acid Hydrochloride[2]

- Materials:
  - 1-methylisonipecotic acid hydrochloride (178.64 g, 1 mol)
  - Methanol (350 mL)
  - Thionyl chloride (112.8 mL)
  - Sodium carbonate
  - Methylene chloride
  - Ice-salt bath
- Procedure:
  - A solution of 1-methylisonipecotic acid hydrochloride in methanol is prepared and stirred.
  - The solution is cooled to -10°C using an ice-salt bath.

- Thionyl chloride is added dropwise to the cooled solution over a period of 1 hour, maintaining the temperature at -10°C.
  - After the addition is complete, the ice-salt bath is removed, and the reaction mixture is allowed to warm to 40°C.
  - The reaction is held at 40°C for 2 hours.
  - The solution is then neutralized to a pH of approximately 8 with sodium carbonate.
  - The product is extracted with methylene chloride.
  - The organic layer is dried and the solvent is evaporated to yield **Methyl 1-methylpiperidine-4-carboxylate** as a clear liquid.
- Yield: 136.88 g (87%)[2]

#### Synthesis Workflow:



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## References

- 1. Methyl 1-methylpiperidine-2-carboxylate | C<sub>8</sub>H<sub>15</sub>NO<sub>2</sub> | CID 12957464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
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Address: 3281 E Guasti Rd  
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